

# Safety data sheet (SDS) for diethyl nitromethanephosphonate

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## Compound of Interest

Compound Name: Diethyl (nitromethyl)phosphonate

CAS No.: 53753-37-0

Cat. No.: B3053432

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## An In-Depth Technical Guide to the Safety Profile of Diethyl Nitromethanephosphonate

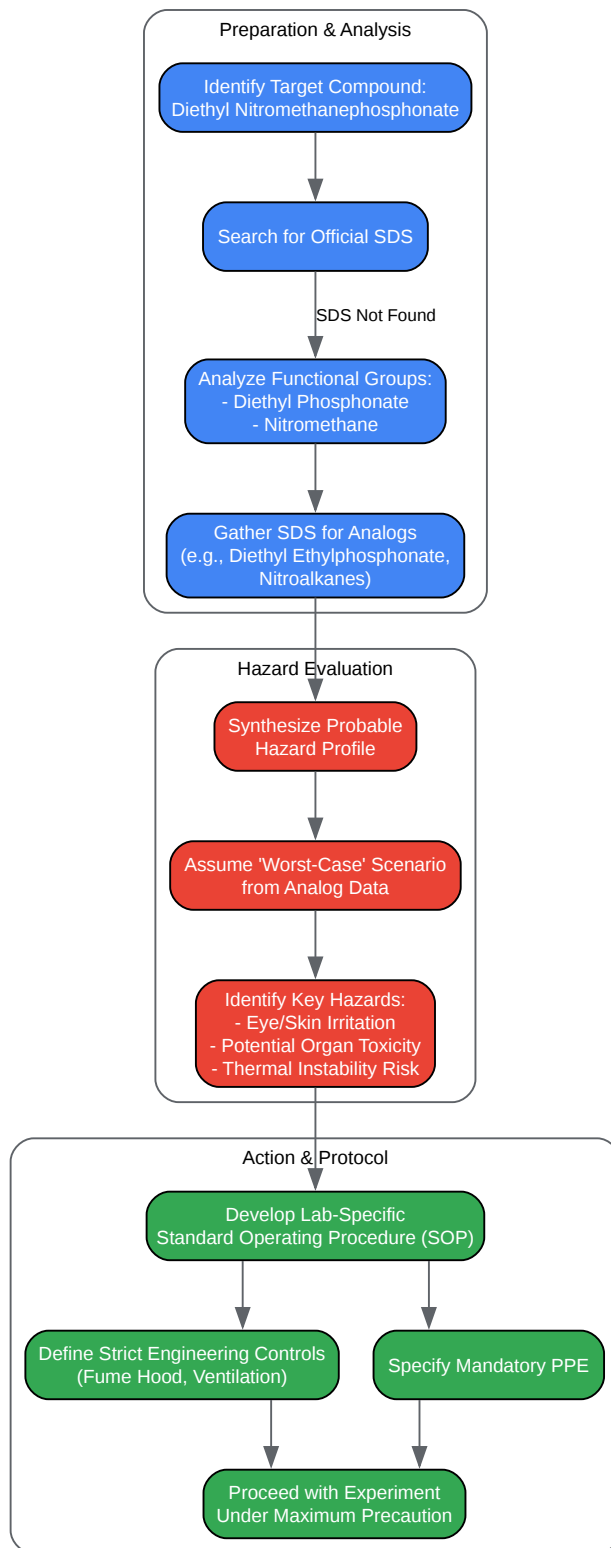
This document provides a comprehensive safety and handling guide for Diethyl Nitromethanephosphonate, synthesized for an audience of researchers, scientists, and drug development professionals. Given that a specific, official Safety Data Sheet (SDS) for this compound is not readily available in public databases, this guide has been constructed through a composite analysis of its core functional moieties: the diethyl phosphonate group and the nitromethane group. The safety protocols and toxicological assessments are therefore derived from established data for structurally analogous compounds and general chemical principles. This approach necessitates a conservative stance, treating the compound with a high degree of caution until empirical data becomes available.

## Compound Identification and Hazard Assessment Framework

Diethyl nitromethanephosphonate is an organophosphorus compound containing a nitro group. Its precise physicochemical and toxicological properties have not been thoroughly investigated. Therefore, a rigorous risk assessment is mandatory before any handling.

The following workflow diagram illustrates the essential logic for approaching work with a compound that has limited safety data.

Diagram 1: Risk Assessment Workflow for Compounds with Limited Data



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Caption: Risk Assessment for Diethyl Nitromethanephosphonate.

## Synthesized Hazard Identification

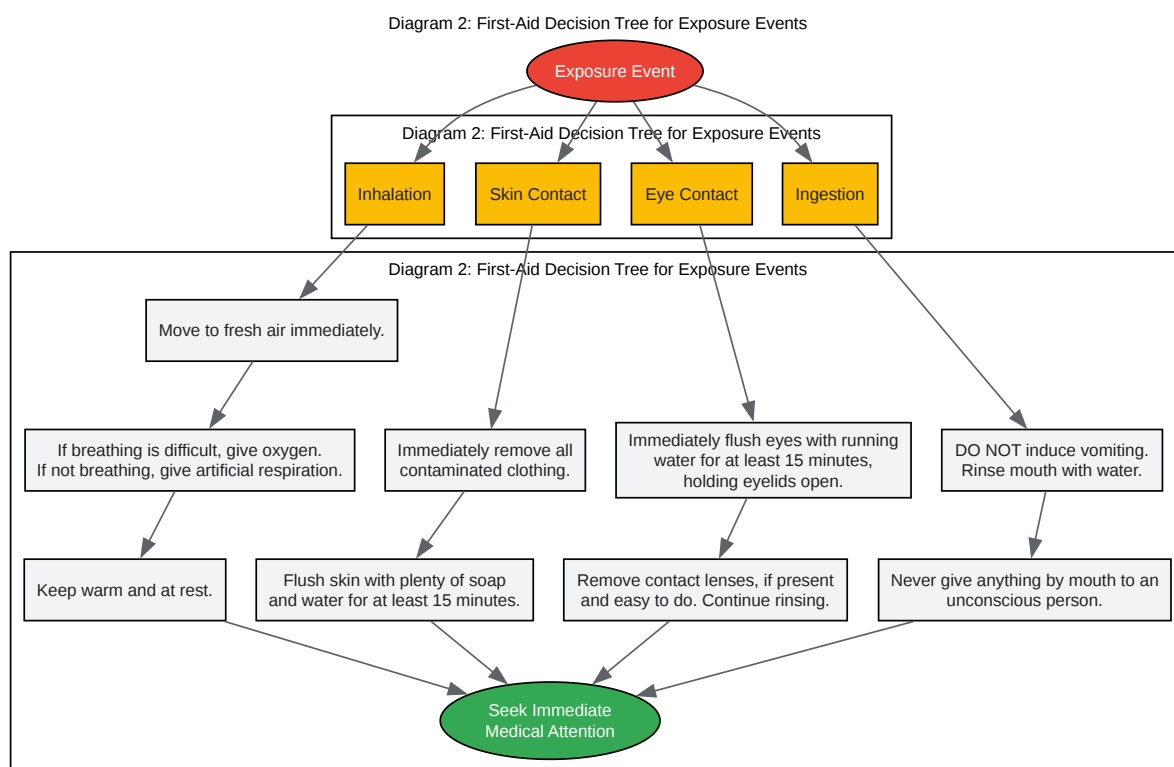
The overall hazard profile is extrapolated from related phosphonates and nitroalkanes.

- GHS Classification (Predicted):
  - Skin Corrosion/Irritation: Category 2
  - Serious Eye Damage/Eye Irritation: Category 2A[1][2][3]
  - Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1]
  - Acute Aquatic Toxicity: Category 3
  - Combustible Liquid (Potential)
- Signal Word: Warning
- Predicted Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[3]
  - H402: Harmful to aquatic life.
- Analysis of Moieties:
  - Diethyl Phosphonate Group: Compounds like diethyl ethylphosphonate and diethyl methylphosphonate are known to be skin, eye, and respiratory irritants.[1][3][4] There is also a danger of cumulative health effects with repeated or long-term exposure.[4]

- o Nitromethane Group: Nitroalkanes can be thermally unstable and may decompose violently, especially in the presence of contaminants or at elevated temperatures. While this is a greater concern for simpler nitroalkanes, it is a potential hazard that must be considered. Their decomposition can release toxic nitrogen oxides.

## First-Aid Measures

Immediate action is critical in case of exposure. The following decision tree outlines the appropriate first-aid response.



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Caption: First-Aid Response to Exposure.

General Advice: In all cases of exposure, seek immediate medical attention and provide the attending physician with as much information as possible about the compound.[\[2\]](#)[\[5\]](#)

## Fire-Fighting and Accidental Release Measures

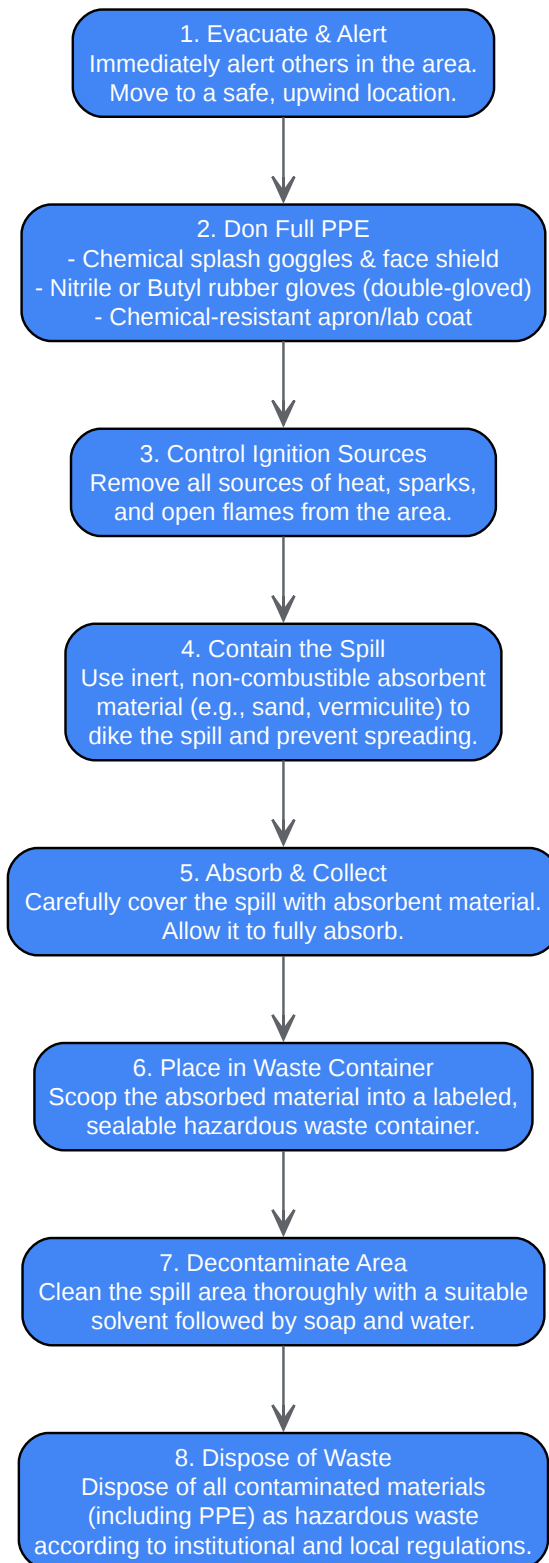
### Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[\[4\]](#)[\[6\]](#) A water spray can be used to cool containers.
- Specific Hazards: The compound is combustible. Upon heating, it may form explosive mixtures with air. Hazardous decomposition products include toxic oxides of phosphorus (PO<sub>x</sub>), nitrogen oxides (NO<sub>x</sub>), and carbon oxides (CO, CO<sub>2</sub>).[\[1\]](#)
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[7\]](#)

### Accidental Release Measures

A structured response to a spill is critical to prevent exposure and environmental contamination. All spills should be treated as a moderate hazard.[\[4\]](#)

Diagram 3: Spill Response Protocol



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Caption: Step-by-Step Spill Cleanup Workflow.

# Handling, Storage, and Personal Protection

## Safe Handling Protocol

- Pre-Work: Read and understand this guide and the lab-specific SOP. Ensure an eyewash station and safety shower are accessible and functional.[7]
- Engineering Controls: All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors or mists.[7]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[7] Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling, even if gloves were worn.[8]
- Process Controls: Avoid generating aerosols or mists. Keep the container tightly closed when not in use.[7]

## Storage Requirements

- Conditions: Store in a dry, cool, and well-ventilated place.[2][7] Keep containers tightly closed.
- Incompatibilities: Segregate from strong oxidizing agents, strong bases, and sources of heat or ignition.[2][9]
- Container: Use the original, tightly sealed container.

## Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Rationale & Specifications
Eye/Face	Chemical safety goggles and face shield	Protects against splashes and vapors. Must comply with EN166 or OSHA 29 CFR 1910.133 standards.[7][10]
Hand	Nitrile or Butyl rubber gloves	Provides a barrier against skin contact. Double-gloving is recommended. Breakthrough times for this specific chemical are unknown; therefore, gloves should be replaced immediately upon known contact.[10][11]
Body	Flame-retardant laboratory coat and chemical-resistant apron	Prevents contamination of personal clothing and provides an additional barrier against splashes.[4][12]
Respiratory	NIOSH-approved respirator with organic vapor cartridges	Not typically required when work is performed within a certified fume hood. It should be available for emergency situations like a large spill.[10]

## Physical, Chemical, and Toxicological Properties

### Physical and Chemical Properties (Estimated)

Data for the target compound is unavailable. The table below presents data for related compounds to provide an estimated profile.

Property	Diethyl Ethylphosphonate	Diethyl Phthalate	Predicted: Diethyl Nitromethanephosphonate
Appearance	Colorless liquid[1]	Colorless, oily liquid[13]	Likely a colorless to pale yellow liquid
Boiling Point	~198 °C[1]	298 - 299 °C	Expected to be high; precise value unknown
Density	~1.025 g/cm <sup>3</sup>	1.12 g/mL	Likely > 1.0 g/mL (denser than water)
Solubility	Slightly water soluble[9]	Fairly soluble in water (1.08 g/L)[13]	Likely slightly soluble in water; soluble in organic solvents

## Stability and Reactivity

- **Reactivity:** The presence of the nitro group suggests a potential for energetic decomposition under strong heating.
- **Chemical Stability:** The compound is expected to be stable under standard ambient conditions.
- **Conditions to Avoid:** High temperatures, heat, sparks, open flames, and contact with incompatible materials.[2][7]
- **Incompatible Materials:** Strong oxidizing agents, strong bases.[2]
- **Hazardous Decomposition Products:** Combustion will produce oxides of carbon, nitrogen, and phosphorus.[1]

## Toxicological Information (Inferred)

The toxicological properties of diethyl nitromethanephosphonate have not been fully investigated.[1] The following is based on data from analogous compounds.

- Acute Toxicity: Likely harmful if swallowed or inhaled, based on the general toxicity of substituted phosphonates.[4]
- Skin and Eye Irritation: Expected to be a skin and eye irritant.[2][3][4]
- Sensitization: No data available.
- Chronic Effects: Repeated or long-term exposure may produce cumulative health effects.[4]  
The liver is a primary target organ for some related phosphonates and phthalates.[14]
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data available.

## Disposal Considerations

All waste containing diethyl nitromethanephosphonate must be treated as hazardous.

- Liquid Waste: Collect in a dedicated, sealed, and properly labeled container.
- Solid Waste: Contaminated items (gloves, paper towels, etc.) must be collected in a separate, labeled hazardous waste container.[10]
- Disposal Protocol: Contact your institution's Environmental Health and Safety (EHS) department for disposal. Do not dispose of down the drain. Follow all local, state, and federal regulations.[10]

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